

Section 1: Core Hazard Identification and Chemical Profile

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Compound of Interest

Compound Name: 2,3-Difluoro-4-methylbenzylamine

CAS No.: 261763-41-1

Cat. No.: B1333253

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Understanding the chemical's identity and its formal hazard classification is the foundation of a reliable safety protocol. The amine functional group on the benzyl ring is the primary driver of its reactivity and corrosive nature. The addition of fluorine atoms can further modify its chemical properties and toxicological profile.

Table 1: Chemical Identifiers

Property	2-Fluoro-4-methylbenzylamine (Reference Compound)	2,3-Difluoro-4-methylbenzylamine (Target Compound)
CAS Number	771573-01-4	Not readily available
Molecular Formula	C ₈ H ₁₀ FN	C ₈ H ₉ F ₂ N

| Synonyms | (2-Fluoro-4-methylphenyl)methanamine | Not readily available |

Based on the reference compound, **2,3-Difluoro-4-methylbenzylamine** is anticipated to be classified as hazardous under the OSHA Hazard Communication Standard (29 CFR

1910.1200).[1] The expected GHS classification underscores the significant risks associated with this chemical class.

Table 2: GHS Hazard Classification (Based on 2-Fluoro-4-methylbenzylamine)[1]

Classification	Category	Hazard Statement	Signal Word
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage	Danger
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage	Danger

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation | Warning |

Expert Interpretation of Hazards:

- Skin Corrosion (Category 1B): This is not merely a mild irritation. The chemical is expected to cause irreversible damage to the skin upon contact. The causality lies in the basicity of the amine group, which can disrupt cell membranes and hydrolyze proteins, leading to chemical burns.
- Serious Eye Damage (Category 1): This classification indicates a risk of permanent eye injury, including blindness.[2] The high sensitivity of corneal tissue makes it particularly vulnerable to corrosive amines.
- Respiratory Irritation (Category 3): Inhalation of vapors or mists can irritate the respiratory tract.[1] While less severe than the corrosive effects, this can lead to discomfort, coughing, and inflammation.

Section 2: Comprehensive Risk Analysis and Toxicological Insights

A thorough risk assessment moves beyond hazard labels to understand the practical implications in a laboratory setting. The primary risk associated with this compound is

accidental contact, leading to severe chemical burns.

Primary Routes of Exposure and Symptoms:

- **Skin Contact:** Causes immediate and severe burns.^[1] Prolonged or extensive contact can lead to deep, painful wounds and potential systemic effects if absorbed.
- **Eye Contact:** Poses an immediate threat of severe and potentially irreversible damage.^{[1][2]} The corrosive action can rapidly destroy the delicate tissues of the eye.
- **Inhalation:** May cause irritation of the respiratory tract, leading to coughing, shortness of breath, and inflammation of the mucous membranes.^{[1][2]}
- **Ingestion:** If swallowed, it can cause severe burns to the mouth, throat, and stomach, with a danger of perforation.^[2] Symptoms of overexposure may include headache, dizziness, nausea, and vomiting.^[2]

Causality of Corrosive Action: Benzylamines are organic bases. Their ability to accept protons allows them to readily react with and denature proteins and lipids in biological tissues, which manifests as a chemical burn. This is a self-validating system: the chemical's fundamental properties directly predict its primary hazard.

Section 3: Emergency Response Protocols

Rapid and correct response to an exposure is critical to minimizing injury. The following protocols are based on established best practices for corrosive amine compounds.

First-Aid Measures:

- **General Advice:** Immediate medical attention is required for any significant exposure. Show the Safety Data Sheet to the attending physician.^[1]
- **Inhalation:** If inhaled, immediately remove the person to fresh air and keep them comfortable for breathing. Call a physician immediately.^[1] If breathing is difficult, administer oxygen. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the substance.^[1]
- **Skin Contact:** Immediately take off all contaminated clothing. Rinse the affected skin with large amounts of water for at least 15 minutes, for example, in a safety shower. Call a

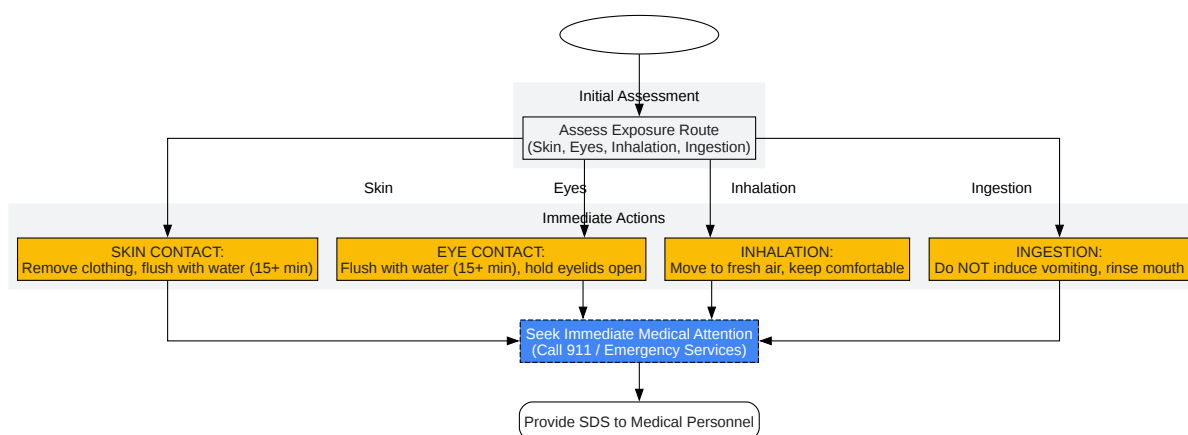
physician immediately.[1]

- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses, if present and easy to do. Continue rinsing. Call an ophthalmologist immediately.[1]
- Ingestion: Do NOT induce vomiting.[2] Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately. The corrosive nature of the material makes emesis contraindicated due to the risk of esophageal perforation.[2]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, sand, or alcohol-resistant foam.[1][2] Water mist may be used to cool closed containers.[2]
- Specific Hazards: The material is likely a combustible liquid. Thermal decomposition can release irritating and toxic gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen fluoride (HF).[1] Containers may explode when heated.[2]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[2]

Diagram: Emergency Response Workflow



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Caption: Workflow for emergency response to chemical exposure.

Section 4: Proactive Safety: Handling, Storage, and Controls

The most effective safety strategy is prevention. Adherence to proper handling and storage protocols is non-negotiable.

Engineering Controls:

- Fume Hood: All handling of this compound must be conducted in a properly functioning chemical fume hood to prevent inhalation of vapors.[1]

- **Safety Stations:** Ensure that an eyewash station and a safety shower are easily accessible and in good working order in any area where the chemical is handled.

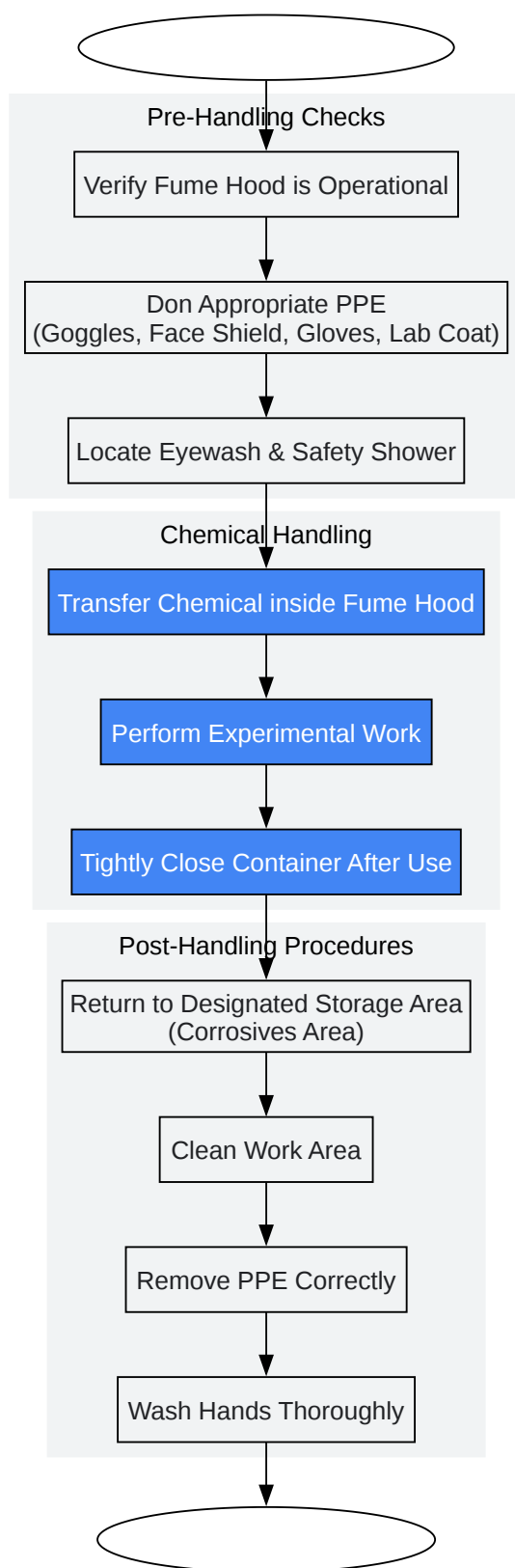
Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear tightly fitting safety goggles and a face shield (minimum 8-inch).
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes. Ensure gloves are inspected before use and disposed of properly.
- **Respiratory Protection:** Under normal fume hood use, respiratory protection is not typically required. However, in case of fume hood failure or for spill cleanup, a respirator with an appropriate cartridge for organic vapors/amines should be used.

Handling and Storage Protocols:

- **Handling:** Do not get in eyes, on skin, or on clothing.^[1] Avoid breathing mist or vapors. Wash hands thoroughly after handling. Keep away from open flames, hot surfaces, and sources of ignition.^[2]
- **Storage:** Store in a corrosives area.^[2] Keep containers tightly closed in a dry, cool, and well-ventilated place.^[2] Some related compounds are air-sensitive; therefore, storing under an inert atmosphere (e.g., nitrogen or argon) is a prudent measure to maintain purity and prevent degradation.^[2]
- **Incompatible Materials:** Keep away from strong oxidizing agents, acids, acid anhydrides, and acid chlorides.^[2]

Diagram: Safe Handling Workflow



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Caption: Standard operating procedure for safely handling corrosive liquids.

Section 5: Physicochemical and Reactivity Data

Table 3: Physical and Chemical Properties (Data Gaps Noted)

Property	Value (Based on Analogs)	Rationale/Source
Appearance	Liquid	Common for benzylamines
Color	Colorless to light yellow	Common for benzylamines[3]
Odor	No information available	Often amine-like or pungent
Boiling Point	No data available	-
Flash Point	Likely combustible (>61°C)	Many benzylamines are combustible liquids[4]

| Stability | Stable under normal conditions [[4] |

Reactivity Profile:

- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).[4]
- Conditions to Avoid: Incompatible products, heat, flames, and sources of ignition.[2]
- Hazardous Decomposition Products: Under fire conditions, it will decompose to form hazardous gases including carbon monoxide, carbon dioxide, nitrogen oxides (NOx), and gaseous hydrogen fluoride (HF).[1]
- Hazardous Reactions: No hazardous polymerization is expected. Reacts with strong acids and oxidizing agents.

Section 6: Disposal Considerations

Proper disposal is a critical final step in the chemical lifecycle to ensure environmental and personnel safety.

- **Waste Treatment:** Chemical waste must be disposed of in accordance with federal, state, and local environmental control regulations. Do not allow the chemical to enter drains.
- **Procedure:** Dispose of this material and its container at a licensed hazardous waste collection point. Waste should be collected in suitable, clearly labeled, and closed containers for disposal by a licensed professional waste disposal service. Contaminated packaging should be treated as the product itself.

References

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